

An In-depth Technical Guide to the Safe Handling of 3-Nitrophenyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitrophenyl isothiocyanate

Cat. No.: B147365

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Nitrophenyl isothiocyanate** (CAS No. 3529-82-6), a reactive organic building block utilized in the synthesis of various compounds, including thiourea derivatives.^[1] Due to its hazardous nature, strict adherence to safety protocols is essential to mitigate risks in the laboratory and during drug development processes.

Hazard Identification and Classification

3-Nitrophenyl isothiocyanate is classified as a hazardous substance requiring careful handling. It is a corrosive solid that can cause severe skin burns and serious eye damage.^{[2][3]} Inhalation, ingestion, or skin contact can be harmful or toxic.^[3] The material is also moisture-sensitive, which may affect its stability and reactivity.^{[1][4]}

1.1 GHS Hazard Classification

The Globally Harmonized System (GHS) classification for this compound is summarized below.

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage[2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[3]
Acute Toxicity, Oral	Category 4	Harmful if swallowed[3]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[3]

Signal Word: Danger[2][3]

Hazard Pictogram:

- GHS05: Corrosion[2]

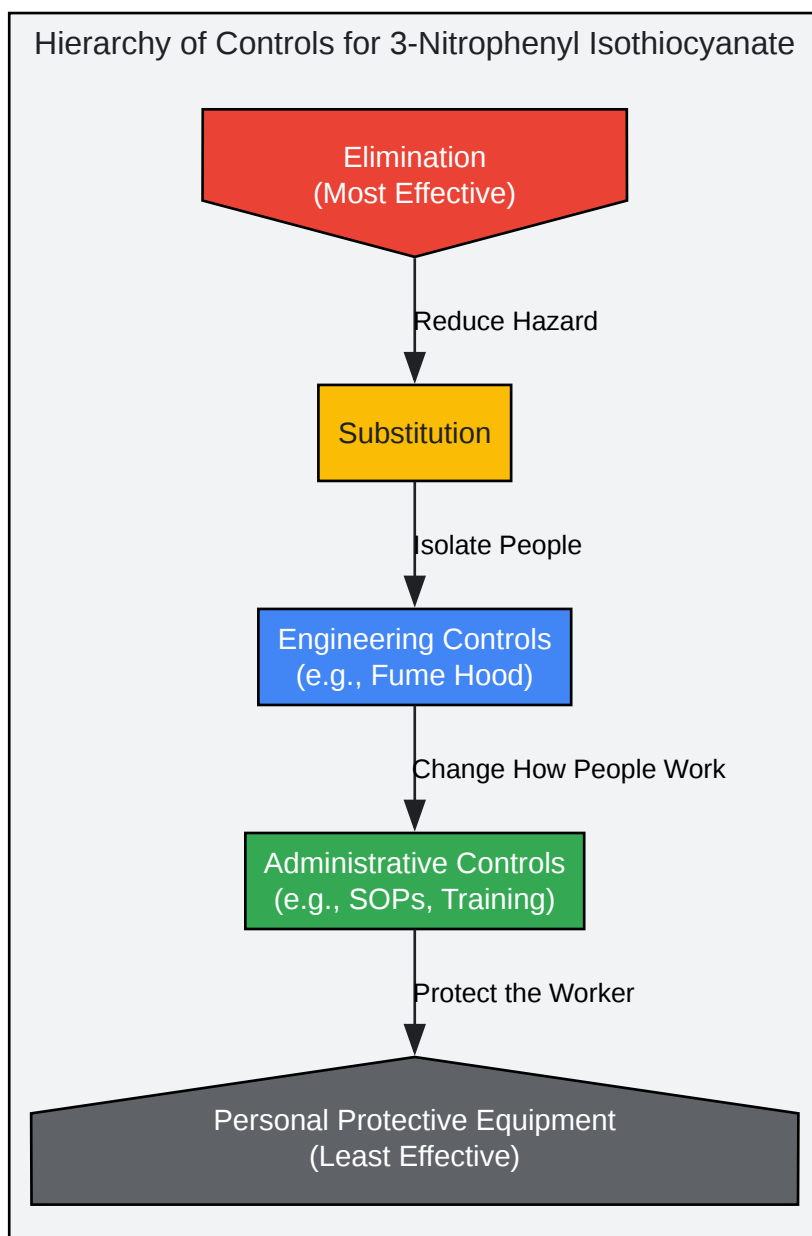
Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Nitrophenyl isothiocyanate** is crucial for its safe storage and handling.

Property	Value
CAS Number	3529-82-6[2]
Molecular Formula	C ₇ H ₄ N ₂ O ₂ S[1][5]
Molecular Weight	180.18 g/mol [2][5]
Appearance	Yellow, solid crystalline[3]
Melting Point	57-60 °C (lit.)[1][2][5]
Boiling Point	277.5°C (rough estimate)[4]
Water Solubility	50.45 mg/L (at 25 °C)[4]
Sensitivity	Moisture Sensitive[1][4]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) must be employed. This approach is often described by the "Hierarchy of Controls."



[Click to download full resolution via product page](#)

Caption: Hierarchy of Controls for mitigating risks.

3.1 Engineering Controls Always handle **3-Nitrophenyl isothiocyanate** in a well-ventilated area.^[3] A certified chemical fume hood is required to control the inhalation hazard.^[3] An eyewash station and a safety shower must be readily accessible in the immediate work area.

3.2 Personal Protective Equipment (PPE) The following PPE is mandatory when handling this substance:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. ^[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). A lab coat or chemical-resistant apron. ^[6]
Respiratory Protection	For weighing or operations that may generate dust, a respirator with a P3 (EN 143) or N95 (US) particulate filter is required. ^[2]

Handling and Storage

4.1 Handling

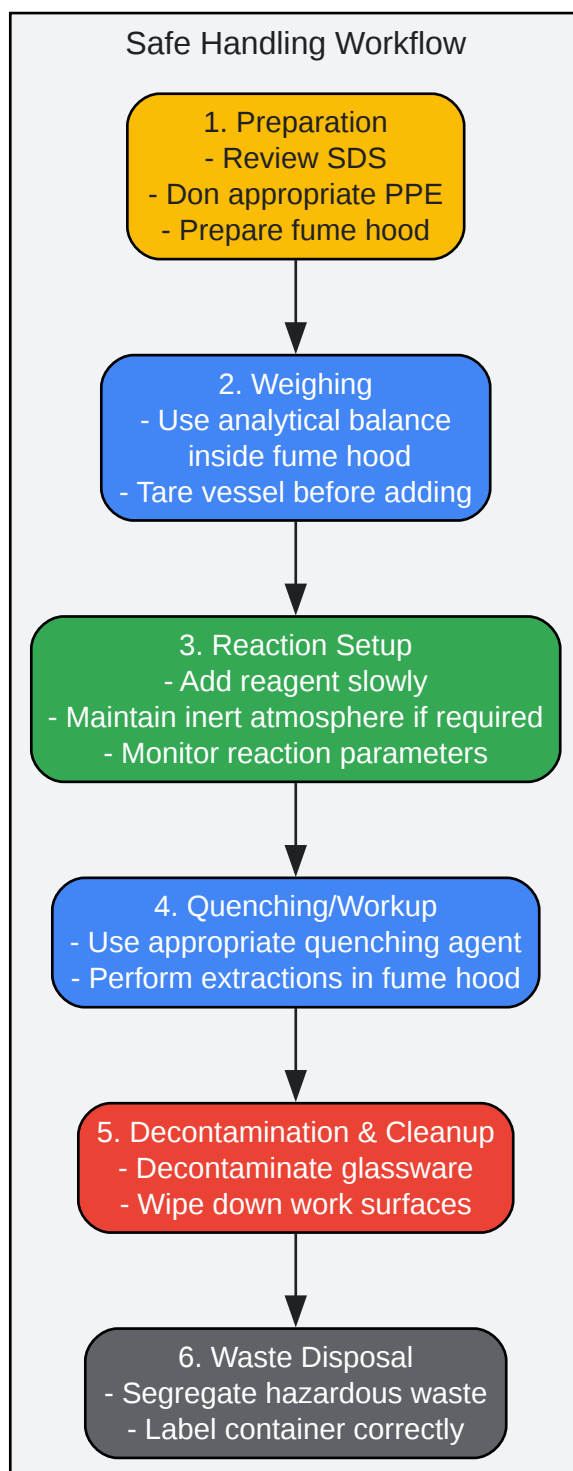
- Avoid contact with skin, eyes, and clothing.^[3]
- Do not breathe dust.^[3]
- Wash hands thoroughly after handling.^[3]
- Keep away from moisture and incompatible materials such as strong acids.

4.2 Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3]
- Recommended storage temperature is 2-8°C.^{[1][2]}
- Store in a designated corrosives area, locked up or in an area accessible only to authorized personnel.^{[2][3]}

Experimental Protocol: Standard Handling Workflow

The following workflow outlines the essential steps for safely using **3-Nitrophenyl isothiocyanate** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: A standard workflow for handling hazardous chemicals.

Methodology:

- **Preparation:** Before starting, thoroughly review the Safety Data Sheet (SDS). Ensure all necessary PPE is worn correctly. Prepare the chemical fume hood by clearing unnecessary items and verifying proper airflow.
- **Weighing:** Conduct all weighing operations inside the fume hood to contain any dust. Use a tared, sealed container to minimize exposure.
- **Reaction:** Add the solid reagent to the reaction vessel slowly and in a controlled manner. If the reaction is sensitive to moisture, ensure an inert atmosphere (e.g., nitrogen or argon).
- **Quenching and Workup:** Neutralize or quench the reaction mixture using an appropriate and pre-determined procedure within the fume hood.
- **Decontamination:** Decontaminate all glassware and equipment that came into contact with the chemical. Wipe down all surfaces within the fume hood.
- **Waste Disposal:** Dispose of all chemical waste, including contaminated PPE, in a clearly labeled hazardous waste container according to institutional and local regulations.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

6.1 First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
Skin Contact	Immediately take off all contaminated clothing. [3] Rinse skin with plenty of water or shower for at least 15 minutes.[3] Seek immediate medical attention.[3]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[3] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting.[3] Rinse mouth with water.[3] If the person is conscious, give them a small amount of water to drink. Seek immediate medical attention.[3]

6.2 Spill and Leak Procedures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection, to prevent contact with dust and skin.
- Containment and Cleaning: Avoid generating dust.[3] Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[3] Do not release the material into the environment.[3]

Disposal Considerations

Dispose of **3-Nitrophenyl isothiocyanate** and its containers as hazardous waste. All disposal practices must comply with local, state, and federal regulations.[3] Do not mix with other waste streams unless explicitly instructed by your institution's environmental health and safety department.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-NITROPHENYL ISOTHIOCYANATE | 3529-82-6 [chemicalbook.com]
- 2. 3-硝基苯基异硫氰酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 3-NITROPHENYL ISOTHIOCYANATE CAS#: 3529-82-6 [m.chemicalbook.com]
- 5. 3529-82-6 CAS MSDS (3-NITROPHENYL ISOTHIOCYANATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 3-Nitrophenyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147365#safety-and-handling-precautions-for-3-nitrophenyl-isothiocyanate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com